

# Introduction: The Quinoline Scaffold in Medicinal Chemistry

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **2-Methyl-6-nitroquinoline**

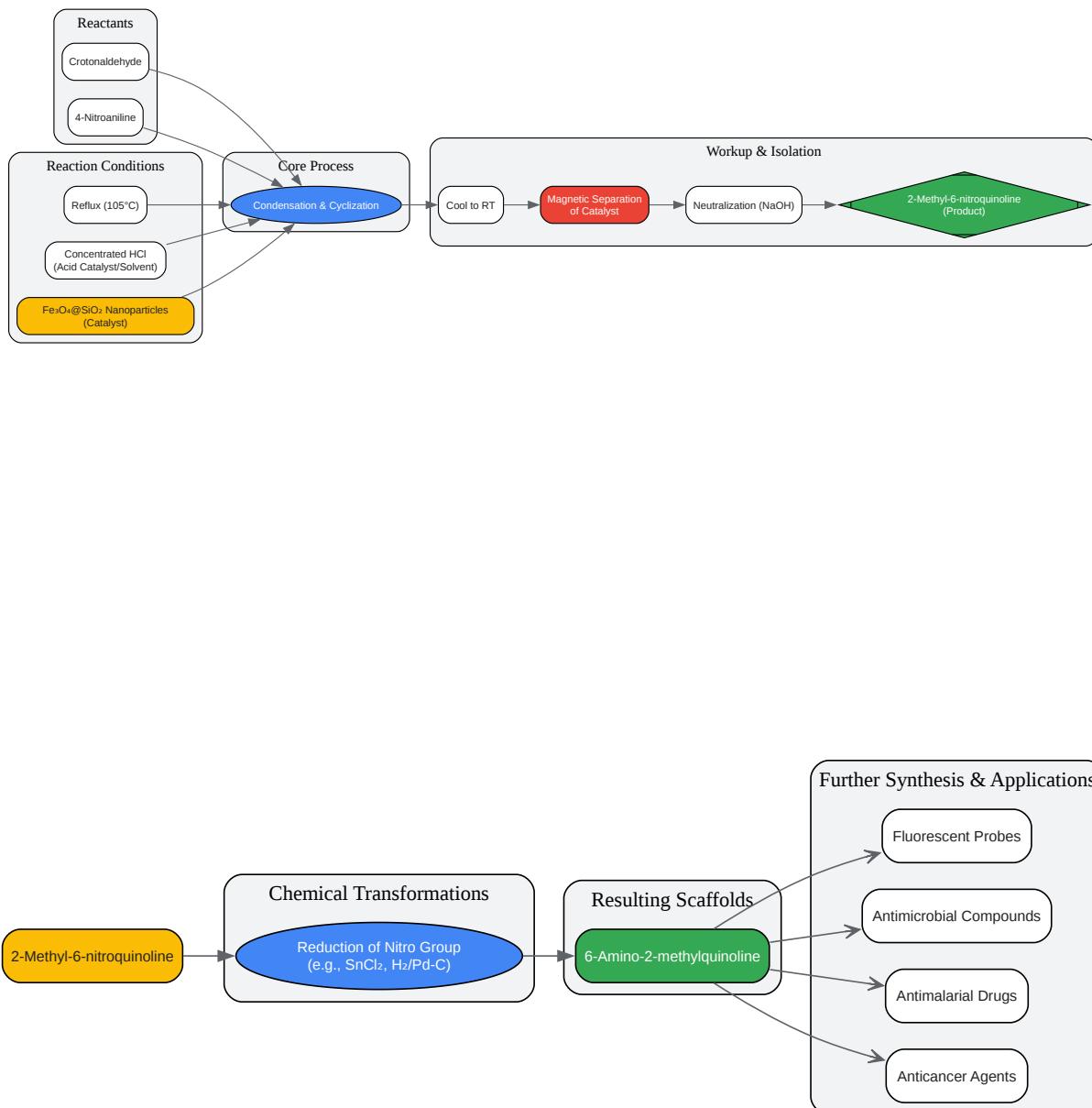
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Quinoline and its derivatives are classified as "privileged scaffolds" in drug discovery. This distinction is earned due to their ability to interact with a wide array of biological targets, leading to a diverse range of pharmacological activities.<sup>[1][2][3]</sup> Molecules incorporating the quinoline motif are mainstays in the treatment of malaria (e.g., chloroquine) and have demonstrated potent anticancer, antimicrobial, anti-inflammatory, and antipsychotic properties.<sup>[1][2][3][4]</sup> The functionalization of the quinoline core, such as the introduction of methyl and nitro groups in **2-Methyl-6-nitroquinoline**, allows for the fine-tuning of its physicochemical properties and biological activity, making it a valuable intermediate for the synthesis of novel therapeutic agents.<sup>[4]</sup>

## Core Molecular Profile

**2-Methyl-6-nitroquinoline** is a functionalized heterocyclic aromatic compound. Its core identity is defined by a quinoline ring system substituted with a methyl group at position 2 and a nitro group at position 6.

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## References

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- To cite this document: BenchChem. [Introduction: The Quinoline Scaffold in Medicinal Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b057331#2-methyl-6-nitroquinoline-molecular-weight-and-formula\]](https://www.benchchem.com/product/b057331#2-methyl-6-nitroquinoline-molecular-weight-and-formula)

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